

9-Hydroxy-4-methoxyacridine melting point 286°C

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Compound Focus: 4-Methoxyacridine

CAS No.: 3295-61-2

Cat. No.: S9048913

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Chemical Identification and Properties

The compound **9-Hydroxy-4-methoxyacridine** (also known as 4-Methoxyacridin-9(10H)-one) is a heterocyclic building block with the following core identifiers [1] [2] [3]:

Property	Value
CAS Registry Number	35308-00-0 [1] [4] [3]
Molecular Formula	C ₁₄ H ₁₁ NO ₂ [1] [4] [3]
Molecular Weight	225.24 g/mol [1] [4] [3]
SMILES	<chem>COc1cccc2c(O)c3cccc3nc12</chem> [1]

The melting point you mentioned is consistent across multiple supplier datasheets and chemical databases, though some note that the compound decomposes at this temperature [4] [3]. One source also lists a boiling point estimate [3].

Melting Point Data

The following table summarizes the reported melting point information:

Source	Melting Point	Notes
Stenutz.eu [1]	286 °C	-
Mendel Chemicals [4]	284-287 °C (dec.)	Decomposes (lit.)
ChemicalBook [3]	284-287 °C (dec.)	Decomposes (lit.)

Research Context and Potential Applications

While a full whitepaper cannot be constructed, current research indicates this compound is a candidate for pharmaceutical development.

- Antimycobacterial Research:** A 2022 study investigated 9-Hydroxy-4-methoxyacridine for activity against multidrug-resistant *Mycobacterium tuberculosis* [5]. The study used a **Resazurin reduction microplate assay (REMA)** to determine the Minimum Inhibitory Concentration (MIC) against various TB strains [5].
- Pharmaceutical Intermediate:** The compound is generally used in laboratory research and is listed as a **pharmaceutical intermediate** for synthesis [6] [7]. Its role as a DNA-binding compound is well-established [7].

The experimental workflow for the antimycobacterial study can be visualized as follows:

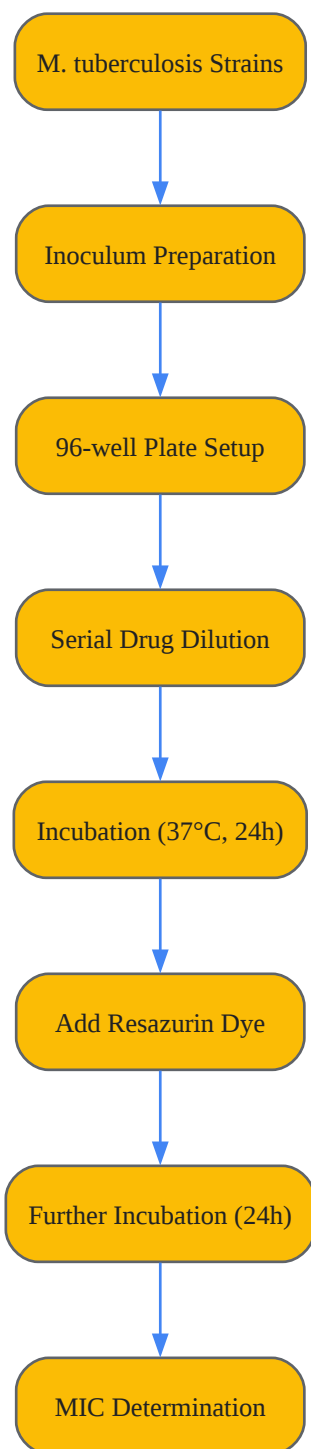


Figure: REMA Workflow for Anti-TB Activity Assessment [5]

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Availability and Handling

This compound is commercially available from chemical suppliers for research purposes.

- **Supplier Examples:** Mendel Chemicals, Sigma-Aldrich, and others listed on ChemicalBook [4] [3].
- **Appearance:** Typically a light yellow to off-white or green-yellow crystalline powder [6] [3].
- **Storage:** Should be stored in a cool, dry place away from light and moisture [6] [3].

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References

1. 9-hydroxy-4-methoxyacridine [stenutz.eu]
2. 4-Methoxyacridin-9(10H)-one | C₁₄H₁₁NO₂ | CID 51991 [pubchem.ncbi.nlm.nih.gov]
3. 9-HYDROXY-4-METHOXYACRIDINE | 35308-00-0 [chemicalbook.com]
4. 9-Hydroxy-4-methoxyacridine / 1 G [mendelchemicals.com]
5. Anti-Mycobacterial and Synergistic Activity of Synthetic ... [fortunejournals.com]
6. 9-Hydroxy-4-methoxyacridin - Industrial Chemicals [forecastchemicals.com]
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